

LC-MS/MS method for 2-Hydroxy Imipramine beta-D-Glucuronide detection

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Compound of Interest

Compound Name: 2-Hydroxy Imipramine beta-D-Glucuronide

CAS No.: 54190-76-0

Cat. No.: B1140777

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Application Note: High-Sensitivity LC-MS/MS Protocol for the Quantitation of 2-Hydroxy Imipramine β -D-Glucuronide

Executive Summary

This application note details a robust, high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the direct quantification of 2-Hydroxy Imipramine β -D-Glucuronide (2-OH-IMI-Glu) in human plasma. Unlike traditional methods that rely on enzymatic hydrolysis (β -glucuronidase) to measure total 2-hydroxy imipramine, this method directly targets the intact conjugate. This approach eliminates variability associated with incomplete hydrolysis and provides a precise readout of Phase II metabolic clearance.

Key Advantages:

- **Direct Quantification:** Avoids enzymatic hydrolysis artifacts.
- **High Specificity:** Differentiates between the O-glucuronide (2-OH metabolite) and the N-glucuronide (parent imipramine).

- **Polar Retention:** Utilizes a Biphenyl stationary phase for enhanced retention of polar glucuronides.

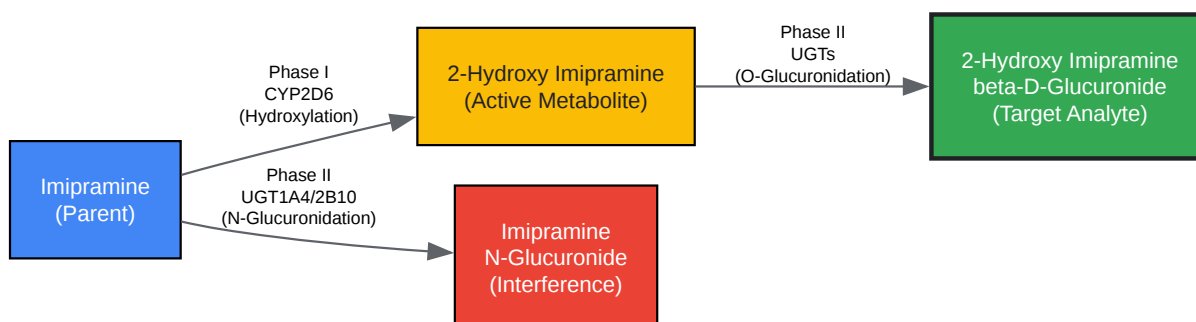
Introduction & Biological Context

Imipramine is a Tricyclic Antidepressant (TCA) primarily metabolized in the liver. The metabolic pathway involves two critical phases:

- **Phase I (Functionalization):** CYP2D6-mediated hydroxylation to 2-Hydroxy Imipramine (2-OH-IMI), an active metabolite.
- **Phase II (Conjugation):** The hydroxyl group of 2-OH-IMI serves as a substrate for Uridine 5'-diphospho-glucuronosyltransferases (UGTs), specifically UGT2B10 and UGT1A4, forming the water-soluble 2-Hydroxy Imipramine β -D-Glucuronide.

Critical Distinction: Researchers must distinguish this metabolite from Imipramine-N-Glucuronide, a quaternary ammonium glucuronide formed directly from the parent drug. The method below is optimized to chromatographically separate these isobaric or structurally similar species.

Figure 1: Imipramine Metabolic Pathway



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Caption: Metabolic trajectory of Imipramine highlighting the divergence between O-glucuronidation (Target) and N-glucuronidation (Interference).

Method Development Strategy

Chromatographic Separation (The "Why")

Glucuronides are highly polar, often eluting in the void volume on standard C18 columns.

- Selected Column: Kinetex Biphenyl (2.6 μ m, 100 x 2.1 mm).
- Rationale: The biphenyl stationary phase offers dual retention mechanisms: hydrophobic interactions and

interactions. This provides superior retention for the aromatic tricyclic ring system of the glucuronide compared to standard C18, ensuring separation from matrix salts and the N-glucuronide isomer.

Mass Spectrometry Source Parameters

- Ionization: Positive Electrospray Ionization (+ESI).
- Fragmentation Logic:
 - Precursor: $[M+H]^+ = 473.2$ m/z.
 - Primary Transition (Quantifier): Loss of the glucuronic acid moiety (-176 Da). Transition: $473.2 \rightarrow 297.2$.
 - Secondary Transition (Qualifier): Fragmentation of the aglycone (2-OH-Imipramine). Transition: $473.2 \rightarrow 58.1$ (Dimethylamine side chain).

Experimental Protocol

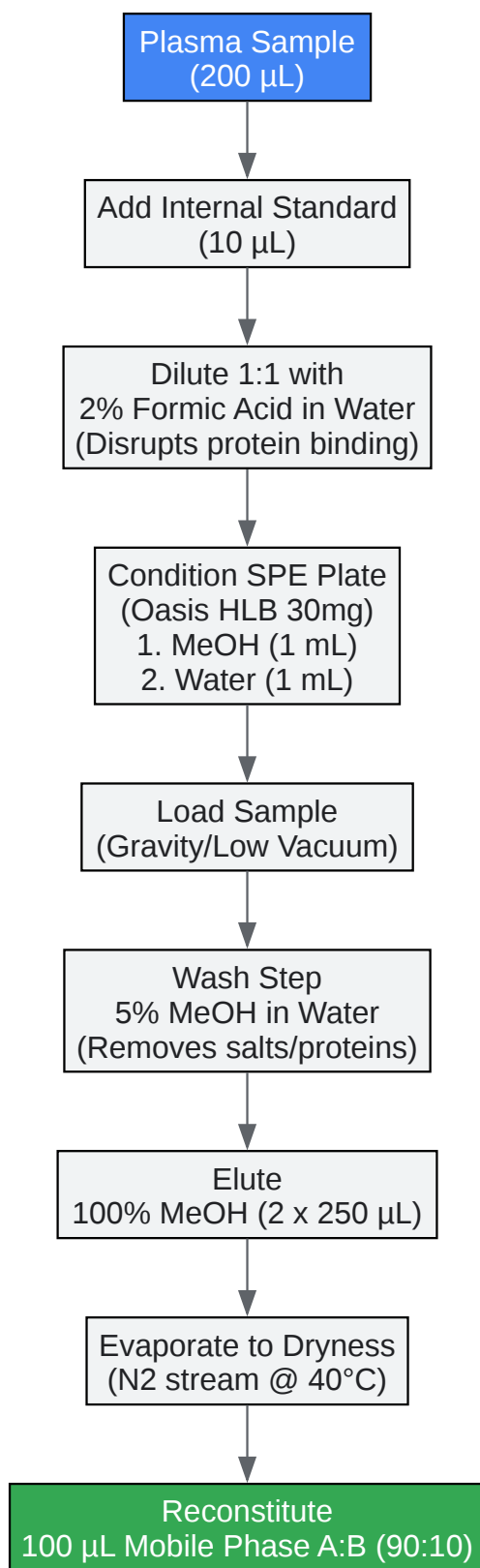
Reagents and Standards

- Reference Standard: 2-Hydroxy Imipramine β -D-Glucuronide (Toronto Research Chemicals or equivalent).
- Internal Standard (IS): Imipramine-d3 or 2-Hydroxy Imipramine-d3 (Deuterated aglycone is acceptable if glucuronide IS is unavailable, provided retention times are matched).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA).

Sample Preparation: Solid Phase Extraction (SPE)

SPE is preferred over protein precipitation to minimize matrix effects (ion suppression) common in glucuronide analysis.

Workflow Diagram:



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Caption: Optimized Solid Phase Extraction (SPE) workflow using Polymeric HLB sorbent to ensure high recovery of polar glucuronides.

LC-MS/MS Conditions

Liquid Chromatography:

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity).
- Column: Phenomenex Kinetex Biphenyl, 100 x 2.1 mm, 2.6 μ m.
- Mobile Phase A: 0.1% Formic Acid + 5mM Ammonium Formate in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	5	Initial Hold (Focusing)
1.00	5	End Loading
6.00	45	Linear Gradient (Elution)
6.10	95	Wash
8.00	95	End Wash
8.10	5	Re-equilibration
10.00	5	End Run

Mass Spectrometry (MRM Parameters):

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Role
2-OH-IMI-Glu	473.2	297.2	50	25	Quantifier
2-OH-IMI-Glu	473.2	58.1	50	45	Qualifier
Imipramine-d3 (IS)	284.2	89.1	50	30	Internal Std

Note: CE (Collision Energy) values are instrument-dependent (optimized here for Sciex QTRAP/Triple Quad).

Validation & Quality Control

To ensure Scientific Integrity, the method must be validated against FDA/EMA Bioanalytical Method Validation guidelines.

- Linearity: 1.0 ng/mL to 1000 ng/mL. Weighted regression ().
- Matrix Effect (ME): Calculate ME factor using post-extraction spike method.
 - .
 - Acceptance: 85-115%.
- Stability: Glucuronides can be unstable.[\[1\]](#)[\[2\]](#)
 - Freeze-Thaw: 3 cycles at -80°C.
 - Benchtop: 4 hours at 4°C (Keep samples on ice/cooled autosampler to prevent spontaneous hydrolysis).

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